

The Thiazole Scaffold: A Privileged Motif in Bioactive Compounds

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Compound of Interest

Compound Name: 2-Methylthiazole-5-carbonitrile

CAS No.: 60735-10-6

Cat. No.: B1501852

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The thiazole ring is a cornerstone in the design of bioactive molecules, renowned for its ability to engage in hydrogen bonding, act as a bioisostere for other aromatic systems, and contribute to the overall conformational rigidity of a molecule. This five-membered heterocycle is a key component in numerous FDA-approved drugs, including the anti-cancer agent Dasatinib and the antimicrobial Sulfathiazole.^{[1][2][3]} The substitution pattern on the thiazole ring dictates its biological activity, and derivatives such as **2-Methylthiazole-5-carbonitrile** serve as highly versatile intermediates for exploring this chemical space. The methyl group at the 2-position and the cyano group at the 5-position provide orthogonal handles for synthetic diversification, enabling the construction of extensive compound libraries for screening and lead optimization.

Core Compound Identification and Physicochemical Properties

Accurate identification and understanding of a compound's physical properties are fundamental to its successful application in any experimental workflow.

Property	Value	Source
CAS Number	65735-10-6	[4][5]
Molecular Formula	C ₅ H ₄ N ₂ S	[4][5]
Molecular Weight	124.16 g/mol	[4]
Synonyms	N/A	[4]
Appearance	Solid (Typical)	[6]
Purity	Typically >95%	[4]
Storage	Sealed in dry, Room Temperature	[4]

Synthesis Pathway and Mechanistic Rationale

The synthesis of substituted thiazoles often relies on the classic Hantzsch thiazole synthesis or modern variations thereof. A robust and scalable synthesis for 2-methylthiazole derivatives typically involves the condensation of a thioamide with an α -haloketone or its equivalent. For **2-Methylthiazole-5-carbonitrile**, a plausible and efficient pathway starts from ethyl 2-chloroacetoacetate and thioacetamide. While many literature procedures focus on the corresponding carboxylate, this guide outlines the conversion to the essential carbonitrile.

Two-Step Synthesis from Ethyl 2-chloroacetoacetate

This process involves an initial cyclization to form the thiazole ester, followed by conversion to the primary amide and subsequent dehydration to the nitrile.

Step 1: Hantzsch Thiazole Synthesis of Ethyl 2-methylthiazole-5-carboxylate

The reaction begins with the nucleophilic attack of the sulfur atom of thioacetamide onto the electrophilic carbonyl carbon of the keto-group in ethyl 2-chloroacetoacetate. This is followed by an intramolecular cyclization and subsequent dehydration to yield the aromatic thiazole ring.

- Causality: The use of a base, such as triethylamine, is crucial. It serves to neutralize the HCl formed during the cyclization, driving the reaction to completion.[7][8] Acetonitrile is an ideal solvent due to its ability to dissolve the reactants and its stability under reflux conditions.[7][8]



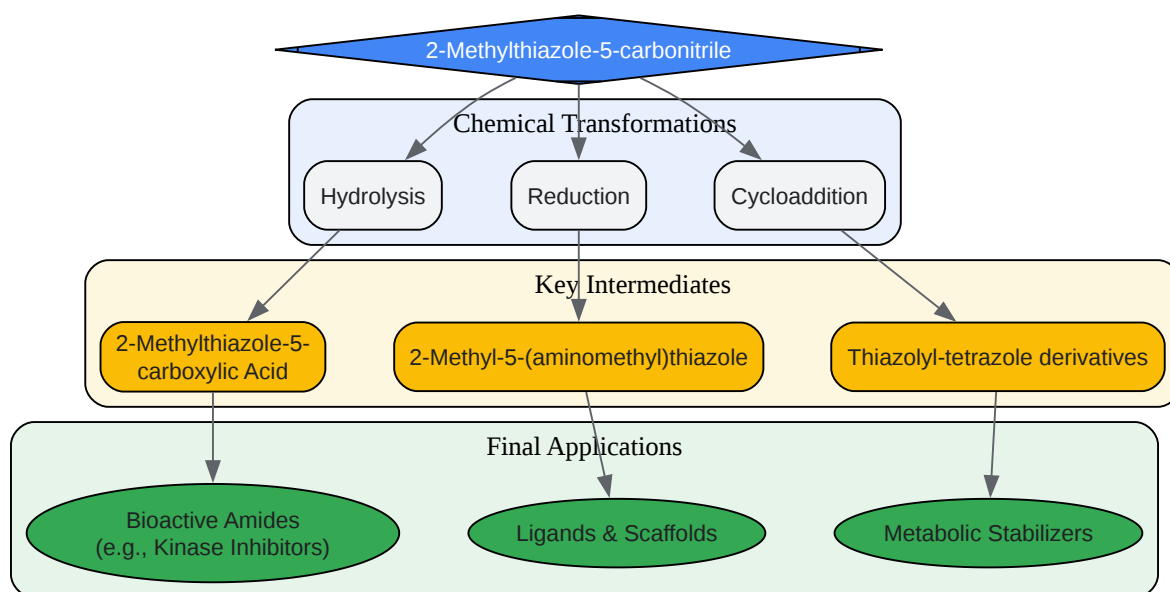
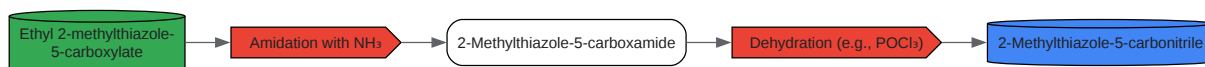
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Caption: Hantzsch synthesis workflow for the thiazole ester intermediate.

Step 2: Amidation and Dehydration to **2-Methylthiazole-5-carbonitrile**

The resulting ester is converted to the primary amide using ammonia. The amide is then dehydrated using a standard dehydrating agent like phosphorus oxychloride (POCl_3) or trifluoroacetic anhydride (TFAA) to yield the target nitrile.

- **Causality:** This two-step conversion is a classic and reliable method for transforming an ester into a nitrile. The choice of dehydrating agent is critical; POCl_3 is effective but requires careful handling, while TFAA is also powerful but can sometimes lead to side reactions if not controlled.



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